

# chlorphenesin carbamate stability in aqueous solutions

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## Compound Focus: Chlorphenesin Carbamate

CAS No.: 886-74-8

Cat. No.: S523545

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## Chemical Profile & Handling

The table below summarizes the fundamental chemical information for **chlorphenesin carbamate** [1] [2] [3].

| Property            | Description                      |
|---------------------|----------------------------------|
| CAS Number          | 886-74-8 [3]                     |
| Molecular Formula   | $C_{10}H_{12}ClNO_4$ [1] [2] [3] |
| Molecular Weight    | 245.66 g/mol [1] [2] [3]         |
| Appearance          | White to off-white solid [2]     |
| Melting Point       | 89-91 °C [3]                     |
| Solubility in Water | Insoluble [1]                    |

### Handling & Storage Recommendations:

- Storage Temperature: -20°C [2]

- **Atmosphere:** Stored under nitrogen [2]
- **Protection from:** Light [2]

## Experimental Preparation Guide

Due to its insolubility in water, preparing solutions for *in vitro* assays requires the use of specific solvents. Here are standard protocols based on supplier data [1] [2].

### Stock Solution Preparation

- **Solvent Selection:** Use DMSO or Ethanol. The solubility in DMSO is up to **125 mg/mL (508.83 mM)** [2]. Note that moisture-absorbing (hygroscopic) DMSO may reduce solubility, so always use fresh solvent [1].
- **Dissolution Aid:** Use ultrasonic agitation to aid in dissolving the compound.
- **Aliquoting:** Once dissolved, aliquot the stock solution to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-80°C for 6 months or -20°C for 1 month**, protected from light and under inert conditions if possible [2].

### Preparation of a 5 mg/mL Homogeneous Suspension

For certain *in vivo* applications, you can prepare a homogeneous suspension as follows [1]:

- Take 5 mg of **chlorphenesin carbamate**.
- Add it to 1 mL of a suitable vehicle like CMC-Na solution.
- Mix thoroughly until a uniform suspension is achieved.

## Troubleshooting FAQ for Researchers

**Q1: My chlorphenesin carbamate is not dissolving in the aqueous buffer for my cell culture experiment. What should I do?**

- **Cause:** This is expected, as the compound is inherently insoluble in water [1].
- **Solution:** First, prepare a concentrated stock solution in DMSO. Then, add a small volume of this stock to your aqueous buffer or cell culture medium, ensuring the final DMSO concentration is tolerated by your experimental system (e.g., typically  $\leq 0.1-1\%$  for cell cultures).

**Q2: How should I store the compound to ensure its stability over time?**

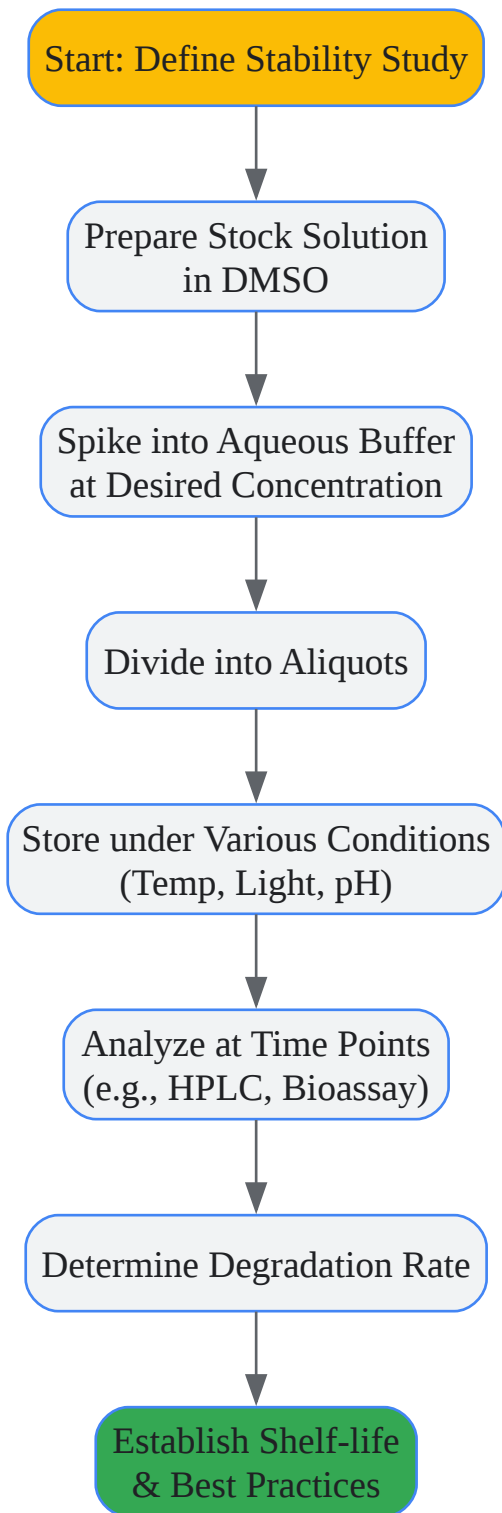
- **Best Practice:** For long-term stability, store the solid powder at **-20°C**, protected from light and moisture. Storing under an inert gas like nitrogen can further prevent degradation [2]. Always use freshly prepared stock solutions for the most reliable experimental results.

**Q3: The biological activity in my assay seems diminished. Could the compound have degraded?**

- **Investigation Steps:**
  - **Check Solvent Age:** Verify that fresh DMSO was used, as hygroscopic DMSO can introduce water and affect solubility and stability [1].
  - **Review Storage:** Confirm that the stock solution has not been subjected to multiple freeze-thaw cycles. Aliquoting is crucial.
  - **Verify Handling:** Ensure the compound was protected from light during weighing and solution preparation [2].

## Suggested Experimental Pathway

Given the lack of specific aqueous stability data, the following workflow is recommended for characterizing its stability in your specific experimental conditions:



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I hope this technical information provides a solid foundation for your work with **chlorphenesin carbamate**.

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## References

1. Chlorphenesin carbamate | Mechanism | Concentration [selleckchem.com]
2. Chlorphenesin carbamate (Maolate) | Muscle Relaxant [medchemexpress.com]
3. Chlorphenesin carbamate CAS#: 886-74-8 [amp.chemicalbook.com]

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